

Technical Guide: Spectroscopic Profiling of 2-Nitro-9(10H)-Acridinone[1]

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Compound of Interest

Compound Name: 9(10H)-Acridinone, 2-nitro-

CAS No.: 7251-00-5

Cat. No.: B1607118

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Executive Summary & Application Context

2-Nitro-9(10H)-acridinone (CAS: 29808-81-9), often referred to as 2-nitroacridone, is a tricyclic aromatic heterocycle belonging to the acridone family.[1][2][3][4][5] It serves as a critical scaffold in medicinal chemistry due to its DNA-intercalating properties (antitumor agents) and in industrial chemistry as a high-efficiency corrosion inhibitor for mild steel in acidic media.[1]

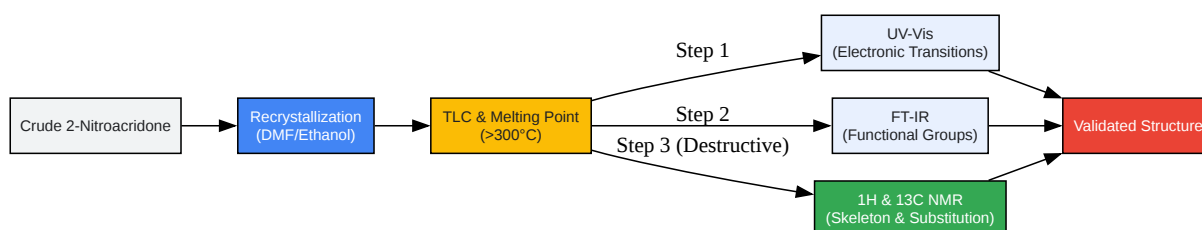
This guide provides a definitive spectroscopic reference for researchers. Unlike simple aromatic systems, the 2-nitroacridone scaffold exhibits complex tautomeric behavior and significant solvatochromism. The data presented here synthesizes experimental findings with theoretical assignments to ensure high-confidence structural elucidation.

Structural Characterization Strategy

The characterization of 2-nitroacridone requires a multi-modal approach due to the electronic push-pull nature of the molecule (electron-withdrawing nitro group vs. electron-donating amine).

Analytical Workflow

The following directed acyclic graph (DAG) outlines the logical flow for complete structural validation, emphasizing the order of operations to minimize sample degradation.



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Figure 1: Recommended workflow for the structural validation of acridone derivatives. NMR is placed last as it often requires deuterated solvents that may not be recoverable without contamination.

Spectroscopic Data Analysis[2][4][6][7][8]

UV-Vis Spectroscopy

The electronic absorption spectrum of 2-nitroacridone is dominated by

transitions of the aromatic tricyclic core and Intramolecular Charge Transfer (ICT) bands induced by the nitro group.

- Solvent: DMSO or DMF (due to low solubility in alcohols/water).[1]
- Appearance: Yellow to orange solution.[1]

Transition Type	Wavelength ()	Assignment
	265 – 280 nm	Excitation of the acridine aromatic core. ^[1] High molar absorptivity (). ^{[1][6]}
	310 – 350 nm	Transitions involving the carbonyl (C=O) and imine-like character of the central ring.
ICT	390 – 402 nm	Diagnostic Peak: Intramolecular Charge Transfer from the acridone amine (donor) to the nitro group (acceptor). Responsible for the visible yellow color.

Technical Insight: The ICT band is highly solvatochromic. In protic solvents, hydrogen bonding to the carbonyl oxygen may stabilize the ground state, causing a slight blue shift (hypsochromic), whereas polar aprotic solvents (DMSO) stabilize the excited state, leading to a red shift (bathochromic).

Infrared Spectroscopy (FT-IR)

The IR spectrum confirms the presence of the nitro group and the integrity of the acridone ketone. Note that the carbonyl stretch in acridones is significantly lower than in standard ketones due to conjugation and intermolecular hydrogen bonding in the solid state.

- Method: KBr pellet or ATR (Attenuated Total Reflectance).^[1]

Functional Group	Wavenumber ()	Intensity	Notes
N-H Stretch	3200 – 3350 cm	Medium, Broad	Indicates the secondary amine of the acridone ring (position 10). Broadening is due to H-bonding.
C=O[1][7] Stretch	1630 – 1645 cm	Strong, Sharp	Diagnostic: Significantly lower than typical ketones (1715 cm) due to resonance with the NH lone pair (vinylogous amide character).
Aromatic C=C	1590 – 1610 cm	Medium	Skeletal vibrations of the acridine rings.
NO Asymmetric	1500 – 1530 cm	Strong	Characteristic nitro stretch.[1][2]
NO Symmetric	1330 – 1350 cm	Strong	Paired with the asymmetric stretch; confirms the nitro group.
C-N Stretch	1250 – 1280 cm	Medium	Aryl-amine bond vibration.[1]

Nuclear Magnetic Resonance (NMR)

NMR is the definitive tool for determining the position of the nitro substituent. The 2-nitro substitution pattern creates a distinct desymmetrization of the acridone core.

- Solvent: DMSO-

(Required for solubility).

- Reference: TMS (0.00 ppm) or residual DMSO pentet (2.50 ppm).[\[1\]](#)

H NMR Assignments (400 MHz, DMSO-

)

The nitro group at position 2 exerts a strong deshielding effect on the ortho protons (H-1 and H-3).

Proton	Shift (ppm)	Multiplicity	Coupling (Hz)	Structural Logic
NH (H-10)	12.0 – 12.3	Singlet (br)	-	Exchangeable.[1] Extremely downfield due to aromaticity and H-bonding.[1][6]
H-1	8.90 – 9.05	Doublet (d)		Most Deshielded. Located in the "bay region" (peri to C=O) and ortho to the electron-withdrawing NO. .
H-3	8.40 – 8.50	Doublet of Doublets (dd)		Ortho to NO . Shows strong ortho coupling to H-4 and meta coupling to H-1. [1]
H-8	8.20 – 8.30	Doublet (d)		Peri to C=O on the unsubstituted ring.[1]
H-4	7.70 – 7.85	Doublet (d)		Adjacent to the amine (shielding zone), but meta to NO .
H-6, H-7	7.30 – 7.60	Multiplet (m)	-	Protons on the unsubstituted

ring (positions 6 and 7).[\[1\]](#)

H-5

7.50 – 7.60

Doublet/Multiplet -

Adjacent to NH on the unsubstituted ring.[\[1\]](#)

C NMR Assignments (100 MHz, DMSO-

Carbon Type	Shift (ppm)	Assignment
Carbonyl	176.0 – 178.0	C-9. [1] Typical for acridones.
C-NO	141.0 – 143.0	C-2. [1] Ipso carbon bearing the nitro group.
Aromatic C-N	140.0 – 142.0	C-4a, C-8a (Bridgehead carbons next to NH). [1]
Aromatic CH	115.0 – 136.0	Remaining aromatic carbons. C-1 and C-3 will be downfield relative to C-4. [1]

Experimental Protocol: Sample Preparation

To ensure the reproducibility of the data above, follow this preparation protocol.

Reagents:

- 2-Nitroacridone (synthesized via Ullmann condensation of 2-chlorobenzoic acid and 4-nitroaniline).[\[1\]](#)[\[3\]](#)
- DMSO-
(99.9% D).[\[1\]](#)

Procedure:

- Solubility Check: 2-nitroacridone has poor solubility in chloroform () and acetone.[\[1\]](#) Do not use these solvents.[\[1\]](#)
- Preparation: Weigh 5–10 mg of the dry yellow powder into a clean vial.
- Dissolution: Add 0.6 mL of DMSO-
.
- Sonication: Sonicate the sample for 2–5 minutes. The compound may require gentle warming (40°C) to fully dissolve. Ensure the solution is clear and free of suspended particles before transferring to the NMR tube.
- Acquisition: Run the

H NMR with a sufficient relaxation delay ($d1 > 1s$) to allow full relaxation of the rigid aromatic protons.

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